GC-MS fragmentation patterns of 2-Amino-3-methoxypropan-1-ol

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Compound of Interest

Compound Name:	*2-Amino-3-methoxypropan-1-OL*
CAS No.:	*253443-56-0; 716314-11-3*
Cat. No.:	*B2547303*

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GC-MS Fragmentation Patterns of **2-Amino-3-methoxypropan-1-ol**: A Comparative Derivatization Guide

Introduction

2-Amino-3-methoxypropan-1-ol (MW = 105.14 g/mol) is a highly polar, low-molecular-weight amino alcohol frequently utilized as a chiral building block in the development of PARP7 inhibitors[1] and as a structural moiety in natural products such as serinol-derived malyngamides[2]. Its structural features—a primary amine, a primary alcohol, and a methoxy ether—render it highly hydrophilic.

Direct analysis of this compound via Gas Chromatography-Mass Spectrometry (GC-MS) is fundamentally flawed. The active hydrogens on the hydroxyl (-OH) and amine (-NH2) groups participate in extensive hydrogen bonding, which causes severe peak tailing, thermal degradation, and poor volatilization in the GC inlet. To bypass these limitations and achieve high-resolution chromatographic separation, chemical derivatization is mandatory.

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The Causality of Derivatization: Choosing the Right Agent

The selection of a derivatization agent dictates not only the chromatographic behavior but also the resulting Electron Ionization (EI) fragmentation pattern. By replacing the active hydrogens with non-polar silyl moieties, the analyte's volatility is exponentially increased. We compare three dominant silylating strategies:

- BSTFA + 1% TMCS: is a highly versatile reagent[3]. The addition of 1% Trimethylchlorosilane (TMCS) acts as a catalyst, driving the silylation of sterically hindered or primary amines. It replaces active hydrogens with Trimethylsilyl (TMS) groups.
- MSTFA: is the most volatile TMS-donor. Its primary advantage is that its byproducts elute very early, preventing interference with low-molecular-weight analytes[3].
- MTBSTFA + 1% t-BDMCS: replaces active hydrogens with tert-Butyldimethylsilyl (TBDMS) groups. TBDMS derivatives are vastly superior in terms of hydrolytic stability and yield highly diagnostic fragmentation patterns[4].

Quantitative Comparison of Derivatization Strategies

Feature	BSTFA + 1% TMCS	MSTFA	MTBSTFA + 1% t-BDMCS
Derivative Formed	TMS (Trimethylsilyl)	TMS (Trimethylsilyl)	TBDMS (tert-Butyldimethylsilyl)
Di-Derivative Mass	249 Da	249 Da	333 Da
Key EI-MS Fragments	m/z 146, 204, 234	m/z 146, 204, 234	m/z 276 ([M-57]+), 318
Primary Advantage	Highly reactive, versatile	Highly volatile byproducts	Exceptional derivative stability
Primary Disadvantage	Highly moisture sensitive	Highly moisture sensitive	Steric hindrance requires high heat

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GC-MS Fragmentation Logic

When subjected to 70 eV Electron Ionization, the derivatized **2-Amino-3-methoxypropan-1-ol** undergoes predictable, structure-specific fragmentation.

TMS Derivatives (BSTFA/MSTFA) Assuming the formation of the N,O-di-TMS derivative (

, MW = 249), the molecular ion

is typically of very low abundance. Fragmentation is dominated by

-cleavage adjacent to the amine nitrogen, as the nitrogen atom effectively stabilizes the resulting positive charge.

- Cleavage A: Loss of the

  radical (103 Da) yields a fragment at m/z 146.

- Cleavage B: Loss of the methoxymethyl radical (

  , 45 Da) yields a fragment at m/z 204.

TBDMS Derivatives (MTBSTFA) The di-TBDMS derivative (

, MW = 333) exhibits a completely different fragmentation causality. The bulky tert-butyl group is highly susceptible to cleavage upon electron impact.

- Base Peak Generation: The loss of a tert-butyl radical (57 Da) generates a highly stable

  ion at m/z 276[5][6][7][8]. This singular, massive peak concentrates the ion current, making MTBSTFA the undisputed choice for ultra-trace quantification using Selected Ion Monitoring (SIM) mode[8][9].

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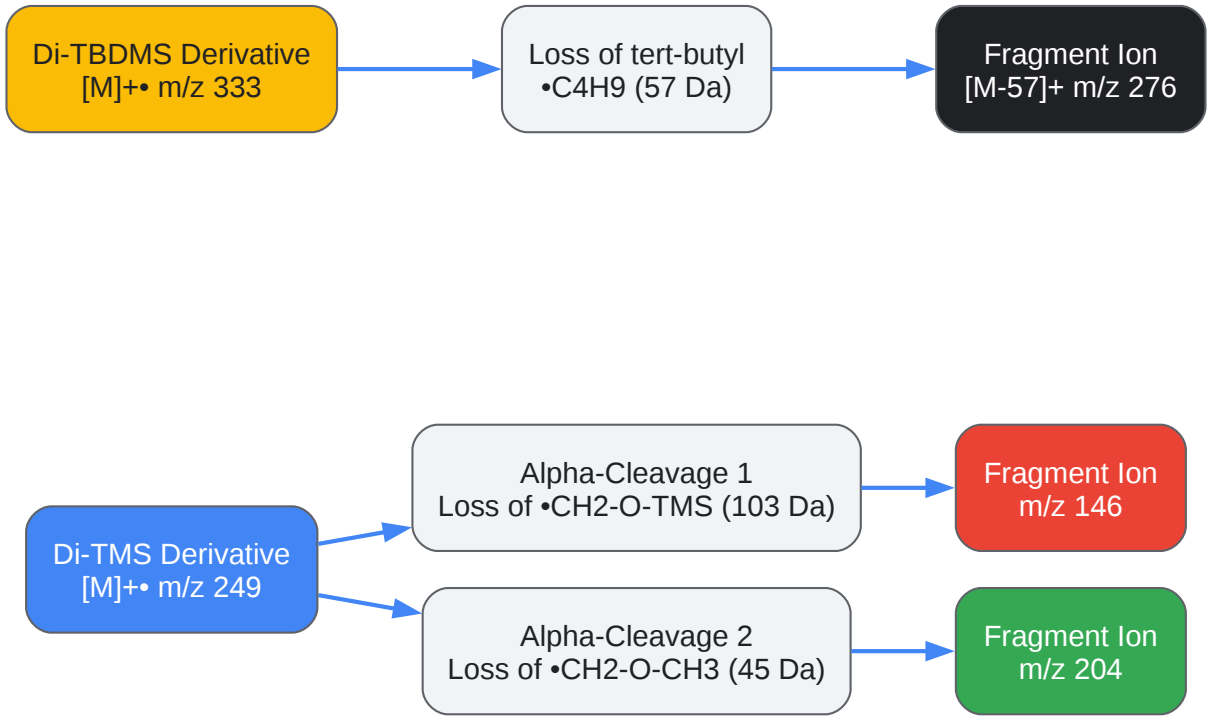

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Fig 2. Primary GC-EI-MS fragmentation pathways for silylated **2-Amino-3-methoxypropan-1-ol**.

Self-Validating Experimental Protocol

To ensure absolute reproducibility, this protocol incorporates a self-validating moisture-exclusion system. Silylating agents react violently with water to form silanols (e.g., hexamethyldisiloxane), which will saturate the detector and invalidate the run. The inclusion of a derivatized blank ensures the system's integrity.

Step 1: Sample Preparation & Moisture Exclusion

- Transfer 50 µL of the **2-Amino-3-methoxypropan-1-ol** sample (or extract) into a 2.0 mL glass autosampler vial.
- Evaporate to absolute dryness under a gentle stream of ultra-high purity Nitrogen (

) at 40°C. Causality: Even trace moisture will quench the silylation reaction.
- Resuspend the dried residue in 50 µL of anhydrous pyridine. Causality: Pyridine acts as both a solvent and an acid scavenger, neutralizing the acidic byproducts of the silylation reaction to drive it to completion.

Step 2: Derivatization 4. For TMS Derivatization: Add 50 µL of BSTFA + 1% TMCS. Cap tightly with a PTFE-lined septum. 5. For TBDMS Derivatization: Add 50 µL of MTBSTFA + 1% t-BDMCS. 6. Vortex for 10 seconds. 7. Incubate in a dry block heater:

- BSTFA: 70°C for 30 minutes.
- MTBSTFA: 90°C for 60 minutes. Causality: The TBDMS group is bulkier and requires higher kinetic energy to overcome steric hindrance during the reaction[9].

Step 3: GC-MS Acquisition 8. Inject 1 µL of the derivatized sample (split ratio 10:1) into the GC-MS equipped with a 30m x 0.25mm x 0.25µm DB-5MS (or SLB-5ms) column[4][10]. 9. Temperature Program: Initial 80°C (hold 2 min), ramp at 10°C/min to 280°C (hold 5 min). 10. MS Parameters: EI source at 70 eV, Source Temp 230°C, Quad Temp 150°C. Scan range m/z 50–400.

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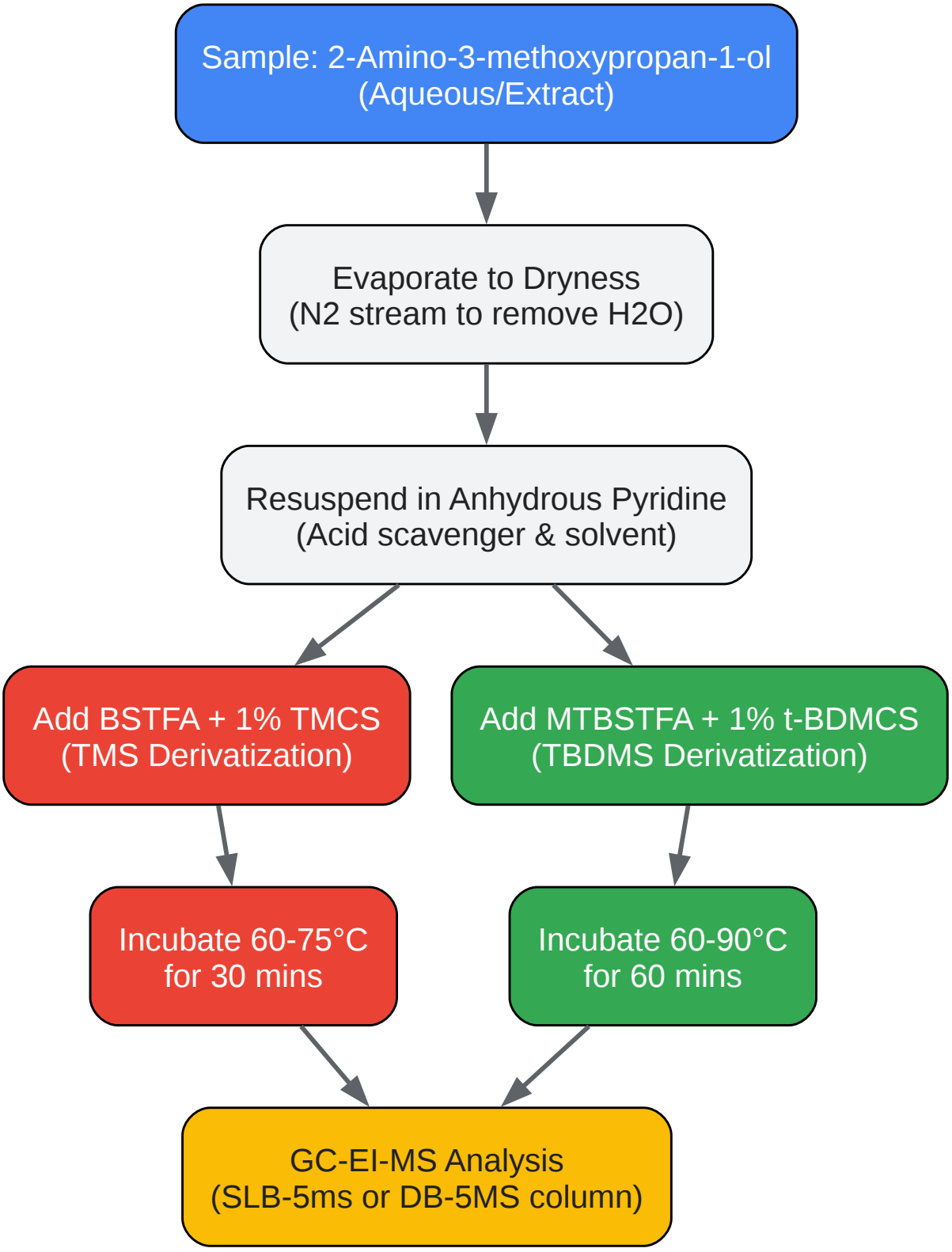

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Fig 1. Comparative derivatization workflow for **2-Amino-3-methoxypropan-1-ol** prior to GC-MS analysis.

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